

Personal protective equipment for handling ER-27319 maleate

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Compound of Interest

Compound Name: ER-27319 maleate

Cat. No.: B10768320

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Essential Safety and Handling Guide for ER-27319 Maleate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ER-27319 maleate**. Adherence to these procedures is essential for ensuring a safe laboratory environment and proper disposal.

Chemical and Physical Properties

Property	Value
Chemical Formula	C22H24N2O5[1] (or C18H20N2O.C4H4O4[2])
Molecular Weight	396.44 g/mol [1] (or 396.17 g/mol [2])
Appearance	Solid powder[1][3]
Purity	>98%[3]
Solubility	Soluble in DMSO[3]
Storage Conditions	Short term (days to weeks): Dry, dark, at 0 - 4°C. Long term (months to years): -20°C.[3]

Hazard Identification and Personal Protective Equipment (PPE)

ER-27319 maleate is classified as a substance that causes skin irritation (H315) and serious eye irritation (H319)[1]. It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure risks.

PPE Category	Item and Specification
Hand Protection	Chemical-resistant gloves (e.g., standard BS EN 374:2003 compliant)[2]. Gloves should be inspected before use[2].
Eye/Face Protection	Appropriate safety glasses or goggles[2]. A face shield may be necessary for larger quantities or when there is a risk of splashing.
Skin and Body Protection	A standard laboratory coat or other appropriate protective clothing[2]. Ensure skin is not exposed.
Respiratory Protection	If risk assessment indicates it is necessary, a suitable respirator should be used[2]. Work should ideally be conducted in a fume hood[2].

Operational Plan for Safe Handling

To ensure the safe handling of **ER-27319 maleate**, the following procedural steps must be followed:

1. Engineering Controls and Laboratory Setup:

- Always handle **ER-27319 maleate** within a certified chemical fume hood to avoid inhalation of dust or aerosols[2].
- Ensure the laboratory is equipped with a readily accessible safety shower and eye wash station[2].

- The work area should be well-ventilated.

2. Personal Protective Equipment (PPE) and Hygiene:

- Before handling, don the appropriate PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing[1].
- Do not eat, drink, or smoke in the laboratory area.
- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday[1][2].

3. Handling and Preparation of Solutions:

- When handling the solid form, be careful to avoid generating dust.
- For preparing solutions, such as dissolving in DMSO, add the solvent to the solid slowly to prevent splashing.
- If precipitation or phase separation occurs during preparation, heating and/or sonication can be used to aid dissolution[4].
- Clearly label all containers with the chemical name, concentration, date, and appropriate hazard warnings.

4. First Aid Measures:

- In case of eye contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present and easy to do so. Seek prompt medical attention[1][2].
- In case of skin contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical advice[1][2].
- If inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention[2].

- If swallowed: Wash out the mouth with water. Do not induce vomiting. Call a physician for guidance^[1].

Disposal Plan

The disposal of **ER-27319 maleate** and its waste must be conducted in a manner that ensures safety and compliance with local, state, and federal regulations.

1. Waste Segregation:

- Do not mix **ER-27319 maleate** waste with other chemical waste streams unless their compatibility is confirmed.
- Segregate waste into designated containers for solid chemical waste and, if applicable, non-halogenated solvent waste (e.g., DMSO solutions).

2. Container Selection and Labeling:

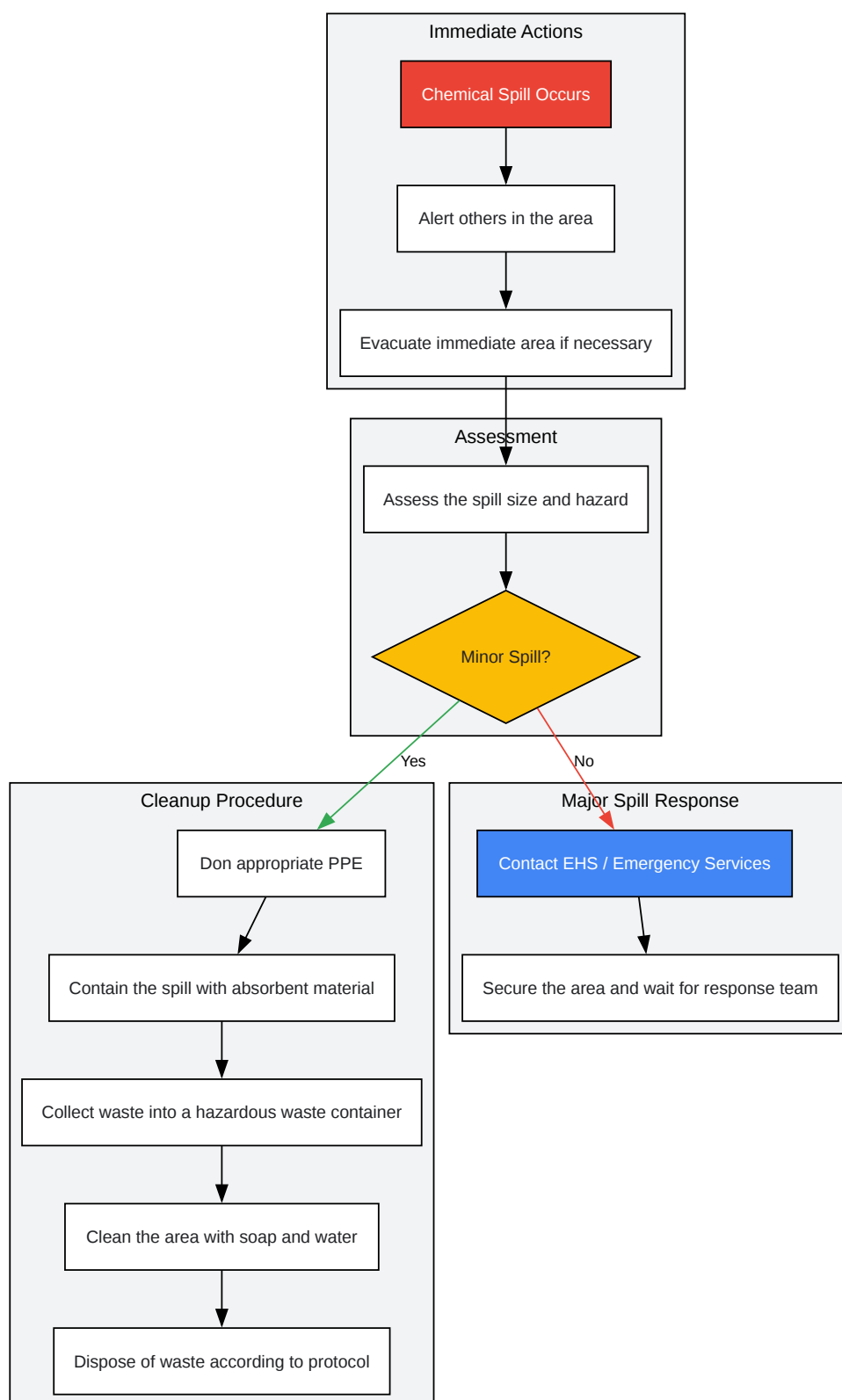
- Use designated, leak-proof, and chemically compatible waste containers.
- The container must be clearly labeled with "Hazardous Waste," the full chemical name ("**ER-27319 maleate**"), and any other information required by your institution's environmental health and safety (EHS) department.

3. Disposal Procedure:

- Solid Waste: Collect unused solid **ER-27319 maleate** and any contaminated materials (e.g., weigh boats, pipette tips, gloves) in a designated solid hazardous waste container.
- Liquid Waste: Solutions of **ER-27319 maleate** (e.g., in DMSO) should be collected in a designated liquid hazardous waste container for non-halogenated solvents.
- Empty Containers: "Empty" containers that held **ER-27319 maleate** should be triple-rinsed with an appropriate solvent (e.g., DMSO or another suitable solvent). The rinsate should be collected as hazardous waste.
- Consult your institution's EHS department for specific guidelines on waste pickup and disposal procedures. Chemical waste generators are responsible for determining if a

discarded chemical is classified as hazardous waste under regulations such as the US EPA guidelines in 40 CFR Parts 261.3[5].

Emergency Spill Response Workflow



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Caption: Workflow for responding to a chemical spill in the laboratory.

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